

long-term stability of (Rac)-AZD 6482 in storage

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Compound of Interest

Compound Name: (Rac)-AZD 6482

Cat. No.: B2793369

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Technical Support Center: (Rac)-AZD6482

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term stability, storage, and handling of (Rac)-AZD6482.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid form of (Rac)-AZD6482 upon receipt?

A1: Upon receipt, the solid (lyophilized powder) form of (Rac)-AZD6482 should be stored at -20°C.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Q2: What is the long-term stability of solid (Rac)-AZD6482 at the recommended storage temperature?

A2: When stored at -20°C, the solid form of (Rac)-AZD6482 is stable for up to 3 years. Some suppliers also indicate stability for 2 years at 4°C.

Q3: How should I prepare and store stock solutions of (Rac)-AZD6482?

A3: Stock solutions are typically prepared by dissolving the compound in DMSO. For optimal stability, it is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store them at -80°C for up to 2 years or at -20°C for 1 to 12 months.

Q4: Can I store stock solutions at temperatures other than -20°C or -80°C?

A4: While some data suggests storage at 4°C for a shorter duration is possible for the solid form, it is generally not recommended for stock solutions. For long-term preservation of potency, adhering to the -20°C or -80°C storage guidelines is critical.

Q5: I am having trouble dissolving (Rac)-AZD6482 in DMSO. What could be the issue?

A5: Difficulty in dissolving the compound may be due to the use of DMSO that has absorbed moisture. It is recommended to use fresh, anhydrous DMSO. Gentle warming to 37°C or sonication can also aid in solubilization.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Reduced compound potency or inconsistent experimental results.	Improper storage of the solid compound or stock solution.	Verify that the solid compound has been consistently stored at -20°C. Ensure stock solutions are stored at -80°C or -20°C and that freeze-thaw cycles have been minimized by using aliquots.
Degradation of the stock solution.	Prepare a fresh stock solution from the solid compound. It is recommended to use solutions stored at -20°C within 1-12 months.	
Precipitate observed in the stock solution after thawing.	The concentration of the solution may be too high, or the solvent has absorbed water.	Gently warm the solution to 37°C and vortex to redissolve. If the precipitate persists, consider preparing a new stock solution at a slightly lower concentration using fresh, anhydrous DMSO.
Variability between different batches of the compound.	Minor batch-to-batch variations in purity or hydration state can occur.	Always refer to the batch-specific Certificate of Analysis (CoA) for the most accurate information on purity and molecular weight.

Data Presentation

Table 1: Long-Term Stability of Solid (Rac)-AZD6482

Storage Temperature	Duration	Stability	Source
-20°C	3 years	Stable	
4°C	2 years	Stable	

Table 2: Long-Term Stability of (Rac)-AZD6482 Stock Solutions

Storage Temperature	Duration	Solvent	Recommendation	Source
-80°C	1-2 years	DMSO	Recommended for long-term storage	
-20°C	1-12 months	DMSO	Suitable for shorter-term storage	

Experimental Protocols

Protocol 1: Preparation of (Rac)-AZD6482 Stock Solution

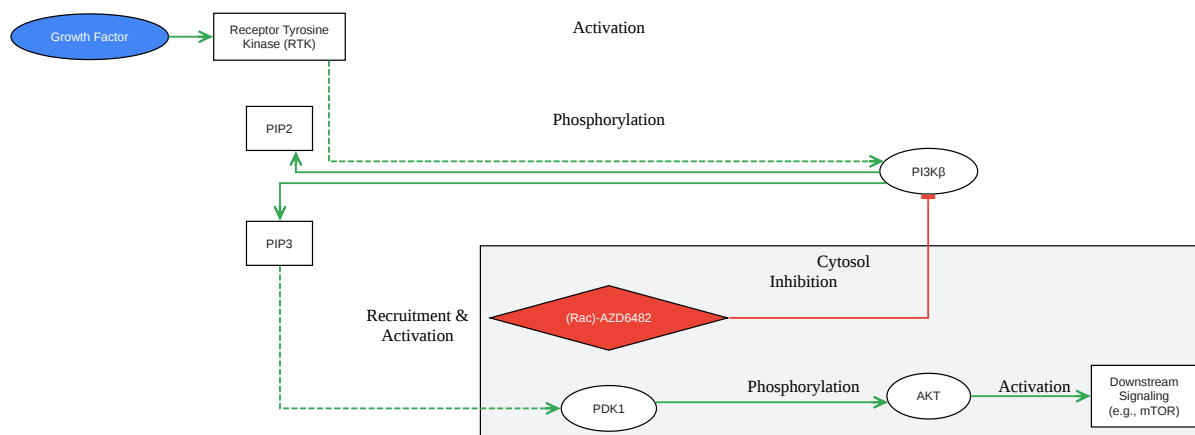
- Allow the vial of solid (Rac)-AZD6482 to equilibrate to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., 10 mM or 100 mM).
- Vortex the solution until the compound is completely dissolved. Gentle warming to 37°C or sonication may be used to facilitate dissolution.
- Aliquot the stock solution into single-use, light-protected tubes.
- Store the aliquots at -80°C for long-term storage or at -20°C for shorter-term use.

Protocol 2: General Workflow for Assessing (Rac)-AZD6482 Stability

This is a general protocol. Specific analytical methods (e.g., HPLC, LC-MS) will need to be developed and validated for (Rac)-AZD6482.

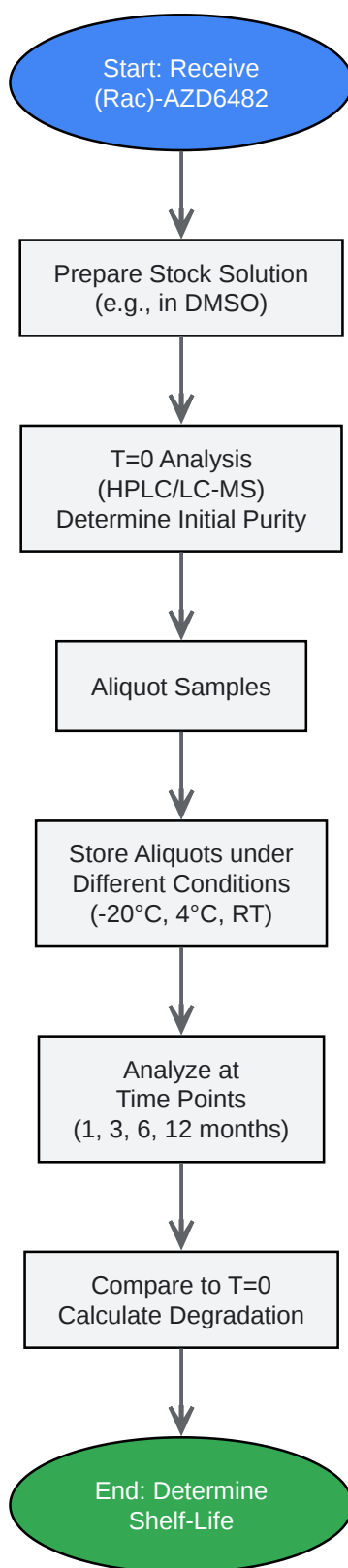
- Initial Analysis (T=0):
 - Prepare a fresh stock solution of (Rac)-AZD6482 in a suitable solvent (e.g., DMSO).
 - Analyze the solution using a validated analytical method (e.g., HPLC-UV) to determine the initial purity and concentration. This will serve as the baseline.
- Sample Storage:
 - Aliquot the stock solution into multiple vials.
 - Store the vials under the desired storage conditions (e.g., -20°C, 4°C, room temperature). Protect from light if the compound is known to be light-sensitive.
- Time-Point Analysis:
 - At predetermined time points (e.g., 1 week, 1 month, 3 months, 6 months, 1 year), retrieve an aliquot from each storage condition.
 - Allow the aliquot to thaw and equilibrate to room temperature.
 - Analyze the sample using the same analytical method as in the initial analysis.
- Data Analysis:
 - Compare the purity and concentration of the stored samples to the initial (T=0) results.
 - Calculate the percentage of degradation.
 - Identify any new peaks in the chromatogram, which may indicate degradation products.

Visualizations



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Caption: PI3K Signaling Pathway Inhibition by (Rac)-AZD6482.



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Caption: Experimental Workflow for Stability Testing.

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References

- 1. rndsystems.com [rndsystems.com]
- 2. adooq.com [adooq.com]
- 3. selleckchem.com [selleckchem.com]
- 4. AZD-6482 - LKT Labs [lktlabs.com]
- 5. AZD 6482 | PI 3-kinase | Tocris Bioscience [tocris.com]
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